

Personal protective equipment for handling C105SR

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C105SR

Cat. No.: B12386182

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Essential Safety and Handling Guide for C105SR

This guide provides immediate safety, operational, and disposal protocols for **C105SR**, tailored for research, scientific, and drug development professionals. The following procedures are designed to ensure the safe handling and disposal of **C105SR** in a laboratory setting.

Personal Protective Equipment (PPE)

Proper personal protective equipment is essential to minimize exposure and ensure safety when handling **C105SR**. The primary hazard associated with **C105SR** is the potential to form combustible dust concentrations in the air.^[1]

PPE Category	Item	Specification/Standard	Rationale
Hand Protection	Gloves	Inspected prior to use; disposable.	To avoid skin contact with the product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. [1]
Eye Protection	Safety Glasses/Goggles	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).	To protect eyes from dust particles.
Respiratory Protection	Dust Mask/Respirator	NIOSH-approved respirator	Recommended when handling large quantities or when dust generation is likely, to avoid inhalation of dusts. [1]
Body Protection	Lab Coat	Standard laboratory coat	To protect skin and clothing from dust contamination.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure the work area is clean and free of ignition sources.[\[1\]](#)
- Have all necessary PPE readily available and inspected for integrity.
- Locate the nearest safety shower and eyewash station.

2. Handling:

- Handle **C105SR** in a well-ventilated area.
- Avoid actions that could generate dust, such as vigorous shaking or scraping.
- Use appropriate tools for transferring the material, such as a spatula or scoop.
- If weighing the substance, do so in a manner that minimizes dust dispersion.
- Keep the container tightly closed when not in use.

3. In Case of a Spill:

- Cover drains to prevent entry into the water system.[\[1\]](#)
- Take up the material dry, avoiding dust generation.[\[1\]](#)
- Collect the spilled material, bind it, and pump it off if necessary.[\[1\]](#)
- Clean the affected area thoroughly.
- Dispose of the collected material and cleaning supplies as hazardous waste.

4. First Aid Measures:

- After inhalation: Move to fresh air.[\[1\]](#)
- In case of skin contact: Immediately take off all contaminated clothing and rinse the skin with water/shower.[\[1\]](#)
- After eye contact: Rinse out with plenty of water and remove contact lenses if present and easy to do so.[\[1\]](#)
- If swallowed: Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.[\[1\]](#)

Disposal Plan

Dispose of **C105SR** and any contaminated materials in accordance with local, state, and federal regulations.

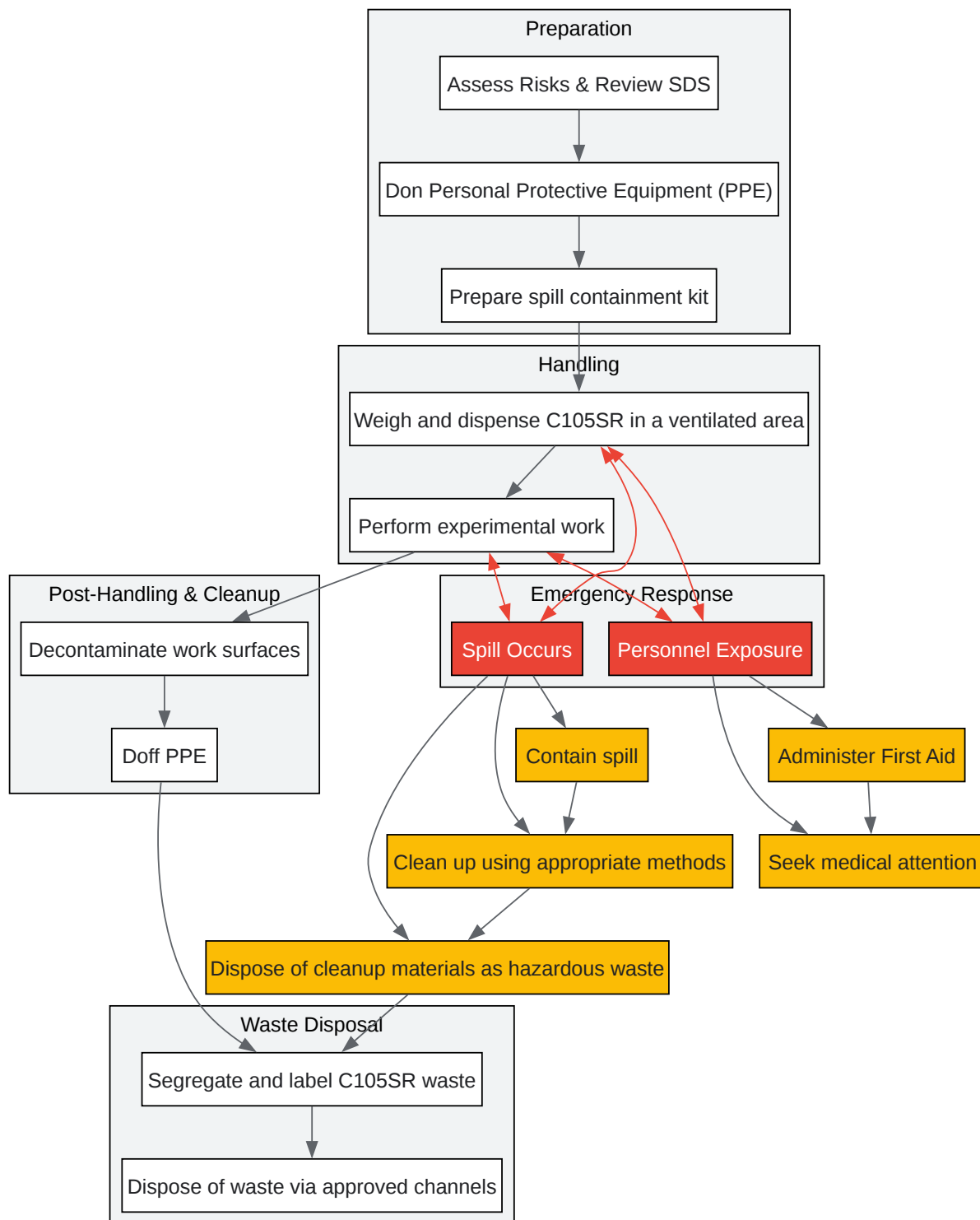
1. Waste Collection:

- Collect waste **C105SR** and contaminated disposables (e.g., gloves, wipes) in a designated, sealed, and properly labeled waste container.

2. Disposal Procedure:

- Dispose of the waste through a licensed hazardous waste disposal company.
- Do not dispose of **C105SR** down the drain.[\[1\]](#)
- Ensure that the disposal of contaminated gloves and other materials is in accordance with applicable laws and good laboratory practices.[\[1\]](#)

Workflow for Handling C105SR



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Caption: Workflow for the safe handling and disposal of **C105SR**.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Personal protective equipment for handling C105SR]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12386182#personal-protective-equipment-for-handling-c105sr]

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